

# Application Notes and Protocols for the Quantification of Avibactam (FPI-1465)

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## Compound of Interest

Compound Name: FPI-1465

Cat. No.: B8531612

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## Introduction

These application notes provide detailed methodologies for the quantitative analysis of Avibactam, a non- $\beta$ -lactam  $\beta$ -lactamase inhibitor. The compound identified by the internal code **FPI-1465** is chemically known as Avibactam. This document outlines validated analytical methods crucial for pharmacokinetic studies, therapeutic drug monitoring, and quality control of pharmaceutical formulations. The primary techniques covered are Reverse Phase High-Performance Liquid Chromatography (RP-HPLC) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), which are widely employed for the determination of Avibactam in biological matrices and pharmaceutical dosage forms.

## Analytical Methods Overview

The quantification of Avibactam, often in combination with partner antibiotics such as Ceftazidime, relies on robust and sensitive analytical techniques. The choice of method typically depends on the sample matrix, the required sensitivity, and the available instrumentation.

Key Analytical Techniques:

- Reverse Phase High-Performance Liquid Chromatography (RP-HPLC): A widely accessible and reliable method for the simultaneous determination of Avibactam and Ceftazidime in bulk

drug and pharmaceutical dosage forms. It is valued for its simplicity, accuracy, and precision.

- Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS): The gold standard for bioanalytical applications due to its high sensitivity and selectivity. This method is ideal for quantifying low concentrations of Avibactam in complex biological matrices like plasma.

## Quantitative Data Summary

The following tables summarize key quantitative parameters from validated analytical methods for Avibactam.

Table 1: RP-HPLC Method Parameters for Simultaneous Quantification of Avibactam and Ceftazidime

Parameter	Avibactam	Ceftazidime	Reference
Linearity Range	1-5 µg/mL	100-500 µg/mL	[1]
Retention Time (min)	3.7	2.05	[1]
Limit of Detection (LOD)	3 ppm	2.9 ppm	[1]
Limit of Quantification (LOQ)	10.1 ppm	10.03 ppm	[1]
Linear Regression Coefficient (R <sup>2</sup> )	0.997	0.999	[1]

Table 2: LC-MS/MS Method Parameters for Quantification of Avibactam in Plasma

Parameter	Human Plasma	Rat Plasma	Reference
Calibration Curve Range	10-10,000 ng/mL	0.005-5.0 µg/mL	[2][3][4]
Accuracy	Within 8%	Within 9%	[4]
Precision	Within 9%	Within 9%	[4]
Extraction Method	Weak anionic exchange solid-phase extraction	Not specified	[2][3]

## Experimental Protocols

### Protocol 1: Simultaneous Quantification of Avibactam and Ceftazidime by RP-HPLC

This protocol is adapted for the analysis of Avibactam and Ceftazidime in pharmaceutical preparations.

#### 1. Materials and Reagents:

- Avibactam and Ceftazidime reference standards
- Potassium dihydrogen orthophosphate
- Methanol (HPLC grade)
- Water (HPLC grade)
- Orthophosphoric acid

#### 2. Chromatographic Conditions:

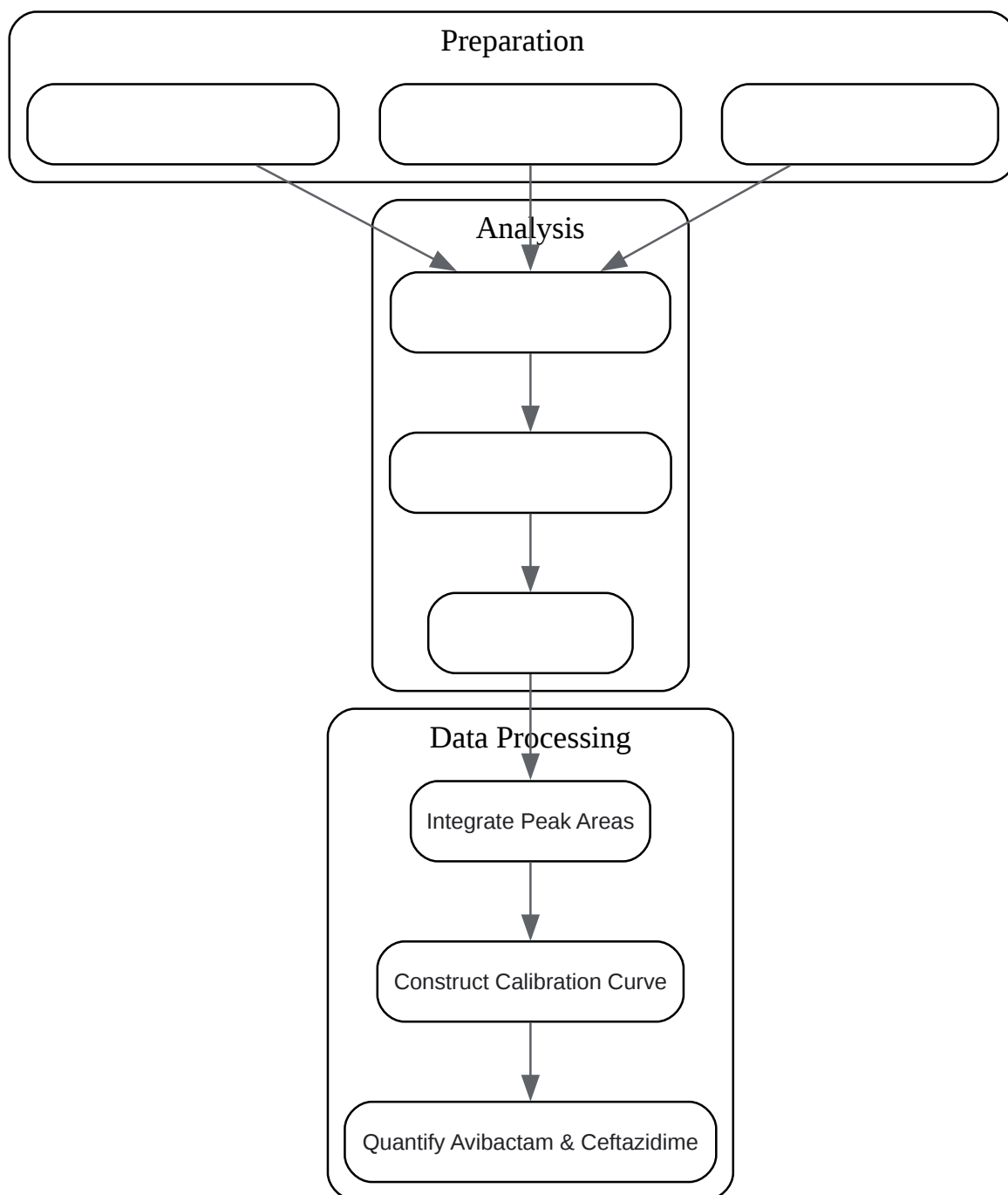
- Column: Inertsil ODS (5 µm, 4.6 x 150 mm)
- Mobile Phase: Potassium dihydrogen ortho phosphate buffer (pH 3.0) and Methanol (30:70 v/v)

- Flow Rate: 1.0 mL/min
- Detection: PDA detector at 260 nm
- Injection Volume: 20  $\mu$ L
- Column Temperature: Ambient

### 3. Standard and Sample Preparation:

- Buffer Preparation: Dissolve a suitable amount of potassium dihydrogen orthophosphate in HPLC grade water and adjust the pH to 3.0 with orthophosphoric acid.
- Standard Stock Solution: Accurately weigh and dissolve Avibactam and Ceftazidime reference standards in the mobile phase to prepare a stock solution.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations within the linear range.
- Sample Preparation: For pharmaceutical dosage forms, dissolve the formulation in the mobile phase, sonicate to ensure complete dissolution, and filter through a 0.45  $\mu$ m nylon filter before injection.

### 4. Analysis Workflow:



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RP-HPLC analysis workflow for Avibactam and Ceftazidime.

## Protocol 2: Quantification of Avibactam in Human Plasma by LC-MS/MS

This protocol describes a sensitive method for the determination of Avibactam in a biological matrix.

### 1. Materials and Reagents:

- Avibactam reference standard
- Internal Standard (IS) - a stable isotope-labeled Avibactam is recommended
- Human plasma (blank)
- Weak anionic exchange solid-phase extraction (SPE) cartridges
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Ammonium formate

### 2. LC-MS/MS Instrumentation and Conditions:

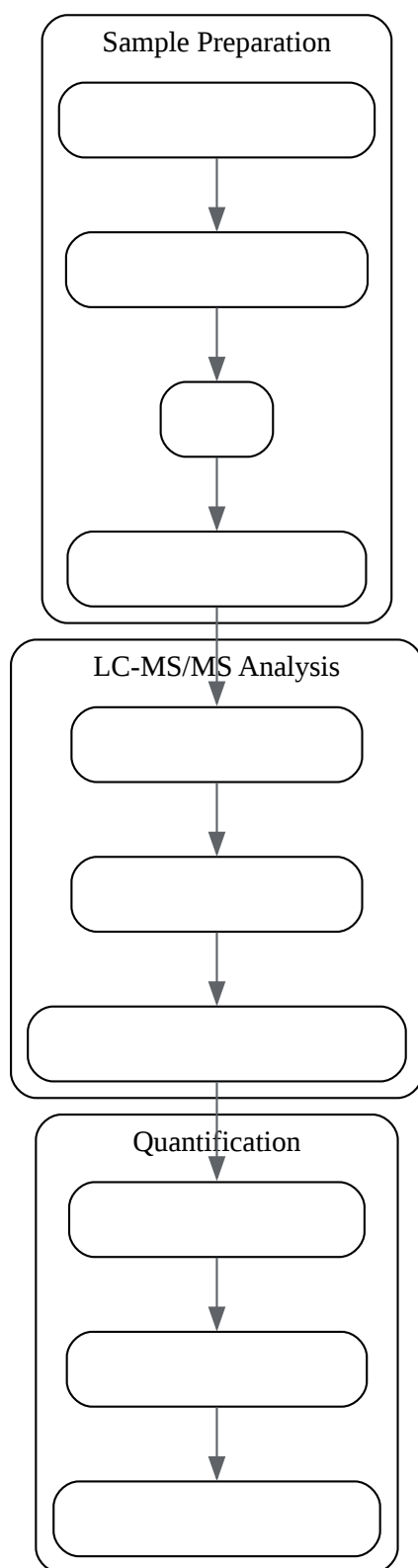
- LC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: Amide column (e.g., HILIC)
- Mobile Phase A: Water with 0.1% formic acid and 10 mM ammonium formate
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to ensure separation from endogenous plasma components.
- Flow Rate: 0.4 - 0.6 mL/min
- Mass Spectrometer: A triple quadrupole mass spectrometer.

- Ionization Mode: Electrospray Ionization (ESI), positive or negative mode to be optimized.
- MRM Transitions: Specific precursor-to-product ion transitions for Avibactam and the IS must be determined.

### 3. Sample Preparation (Solid-Phase Extraction):

- Conditioning: Condition the weak anionic exchange SPE cartridge with methanol followed by water.
- Equilibration: Equilibrate the cartridge with an appropriate buffer.
- Loading: Load the plasma sample (pre-treated with IS).
- Washing: Wash the cartridge with a weak organic solvent to remove interferences.
- Elution: Elute Avibactam and the IS with an appropriate elution solvent (e.g., containing a high percentage of organic solvent and an acid/base modifier).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the initial mobile phase.

### 4. Bioanalytical Workflow Diagram:



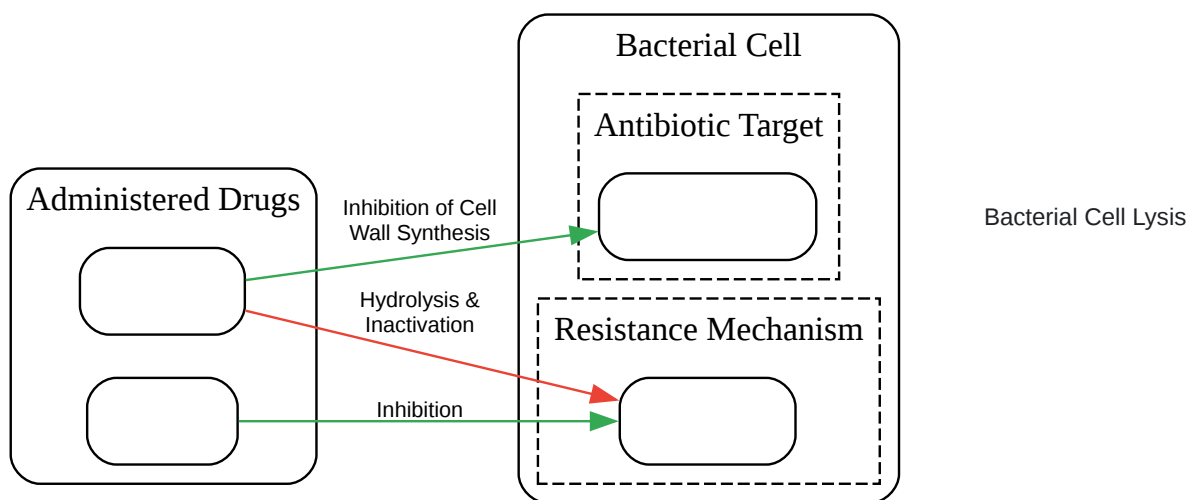
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LC-MS/MS bioanalytical workflow for Avibactam in plasma.



## Signaling Pathway and Mechanism of Action

Avibactam is a diazabicyclooctane non- $\beta$ -lactam  $\beta$ -lactamase inhibitor. It does not have intrinsic antibacterial activity but functions by inhibiting a wide range of bacterial  $\beta$ -lactamase enzymes. These enzymes are a primary mechanism of resistance to  $\beta$ -lactam antibiotics. By inactivating  $\beta$ -lactamases, Avibactam restores the efficacy of co-administered  $\beta$ -lactam antibiotics, such as Ceftazidime.



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Mechanism of action of Avibactam in combination with Ceftazidime.

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## References

- 1. [iosrphr.org](http://iosrphr.org) [[iosrphr.org](http://iosrphr.org)]
- 2. Determination of avibactam and ceftazidime in human plasma samples by LC-MS - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

- 4. Bioanalytical method validation for the simultaneous determination of ceftazidime and avibactam in rat plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
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